

Essential Safety and Disposal Guide for (13Z)-3-oxoicosenoyl-CoA

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Compound of Interest

Compound Name: (13Z)-3-oxoicosenoyl-CoA

Cat. No.: B15551483

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Audience: Researchers, scientists, and drug development professionals.

This document provides crucial safety information and detailed operational procedures for the proper disposal of **(13Z)-3-oxoicosenoyl-CoA**. In the absence of a specific Safety Data Sheet (SDS) for this compound, it is imperative to handle it as a potentially hazardous substance. The following guidelines are based on established best practices for the disposal of laboratory research chemicals.

Compound Information

(13Z)-3-oxoicosenoyl-CoA is an unsaturated fatty acyl-CoA intended for research use only and has not been fully validated for medical applications.^{[1][2]} Due to the lack of comprehensive toxicological data, caution is advised during handling and disposal.

Property	Value	Source
Molecular Formula	C41H70N7O18P3S	[2]
Molecular Weight	1074.02	[2]
Chemical Class	3-oxo-fatty acyl-CoA	[3]
Known Hazards	Not fully determined. Treat as potentially hazardous.	General Precaution

Immediate Safety and Handling Precautions

Before handling **(13Z)-3-oxoicosenoyl-CoA**, ensure that you are in a well-ventilated area, preferably a fume hood. Always wear appropriate Personal Protective Equipment (PPE).

Recommended PPE:

- Eye Protection: Safety glasses or goggles.
- Hand Protection: Nitrile gloves.
- Body Protection: Laboratory coat.

Step-by-Step Disposal Procedure

The disposal of **(13Z)-3-oxoicosenoyl-CoA** and materials contaminated with it must be handled systematically to ensure safety and regulatory compliance. Organic substances should not be disposed of down the drain.^{[4][5]}

1. Waste Segregation and Collection:

- Pure Compound/Unused Product: Collect any unused or waste **(13Z)-3-oxoicosenoyl-CoA** in a designated, labeled hazardous waste container. The container should be made of a compatible material and have a secure lid.
- Contaminated Labware (Solid Waste): Items such as pipette tips, microfuge tubes, and gloves that have come into contact with the compound should be collected in a separate, clearly labeled solid hazardous waste container.
- Contaminated Labware (Liquid Waste): Solutions containing **(13Z)-3-oxoicosenoyl-CoA** should be collected in a designated liquid hazardous waste container. Do not mix with other incompatible waste streams.

2. Labeling of Waste Containers:

- All waste containers must be clearly labeled with "Hazardous Waste."
- The label should include the full chemical name: "**(13Z)-3-oxoicosenoyl-CoA**."

- Indicate the approximate concentration and quantity of the waste.
- Include the date when the waste was first added to the container.

3. Storage of Chemical Waste:

- Store waste containers in a designated, secure area, such as a satellite accumulation area within the laboratory.
- Ensure that the storage area is away from ignition sources and incompatible chemicals.

4. Arranging for Final Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.
- Do not attempt to dispose of the chemical waste through regular trash or down the sanitary sewer.

Decontamination of Laboratory Equipment

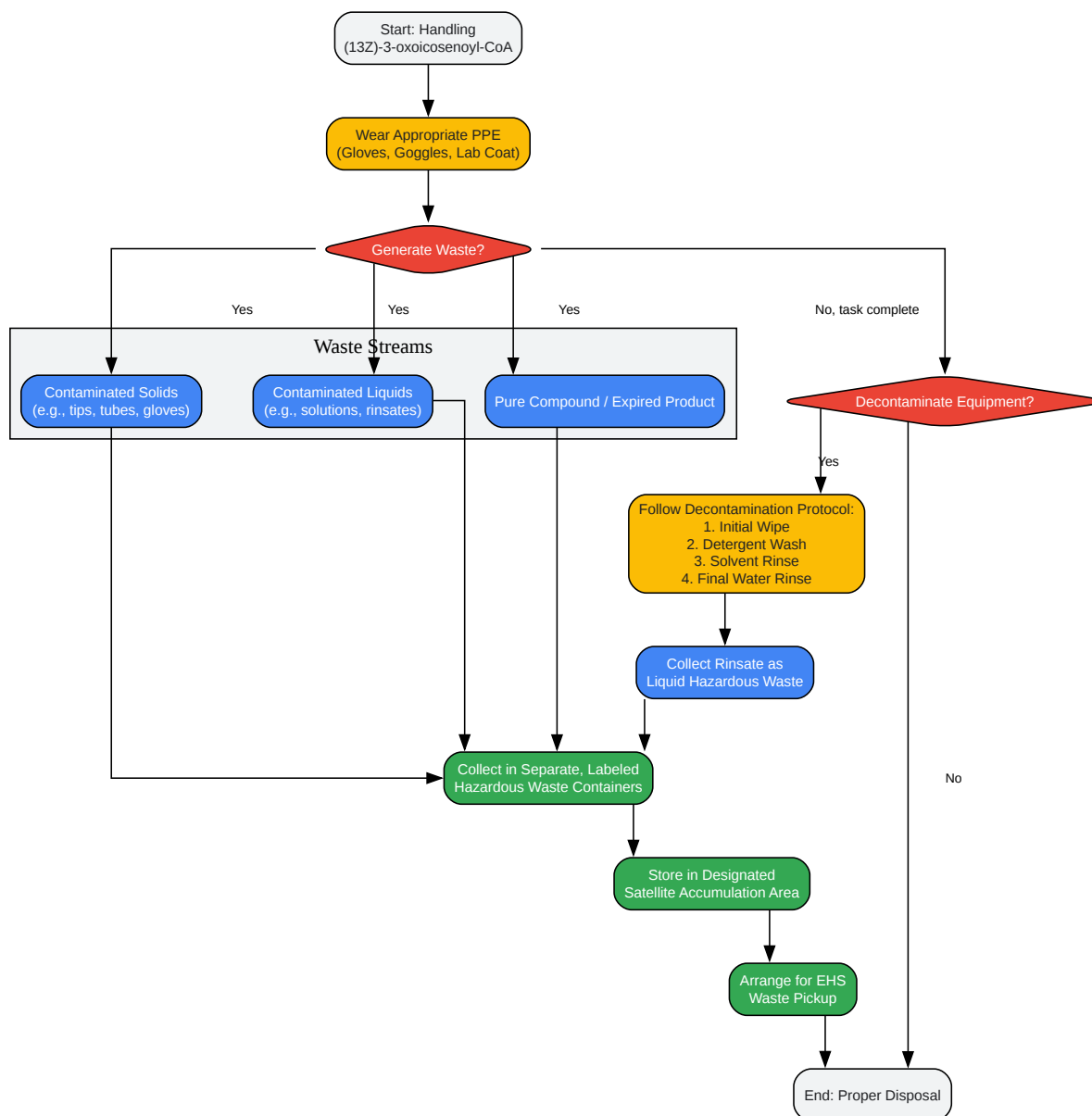
Proper decontamination of lab equipment that has been in contact with **(13Z)-3-oxoicosenoyl-CoA** is essential to prevent cross-contamination and ensure safety.

Decontamination Protocol:

- Initial Cleaning: Begin by removing any visible residue of the compound from the equipment. [\[6\]](#)[\[7\]](#)
- Chemical Inactivation (if applicable): As the reactivity of **(13Z)-3-oxoicosenoyl-CoA** with common decontaminants is unknown, a thorough cleaning with a laboratory detergent and water is the primary recommended step.[\[7\]](#)
- Solvent Rinse: Rinse the equipment with an appropriate solvent that is known to dissolve fatty acyl-CoAs, such as an alcohol (e.g., 70% ethanol), followed by a rinse with deionized water. Collect all rinsates as hazardous liquid waste.
- Drying: Allow the equipment to air dry completely before reuse or storage.

Disposal Workflow Diagram

The following diagram outlines the decision-making process for the proper disposal of **(13Z)-3-oxoicosenoyl-CoA** and associated materials.



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Caption: Disposal workflow for (13Z)-3-oxoicosenoyl-CoA.

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